

An In-depth Technical Guide to 3,4-Dimethyl-1-hexene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dimethyl-1-hexene

Cat. No.: B097747

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical and physical properties, spectroscopic data, and potential applications of **3,4-Dimethyl-1-hexene**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity and Physical Properties

3,4-Dimethyl-1-hexene is an unsaturated hydrocarbon with the molecular formula C₈H₁₆.^[1]

^[2] Its IUPAC name is 3,4-dimethylhex-1-ene.^[1] The structure contains two chiral centers at positions 3 and 4. This guide will focus on the racemic mixture unless specified otherwise.

Table 1: Physical and Chemical Properties of **3,4-Dimethyl-1-hexene**

Property	Value	Reference
CAS Number	16745-94-1	[1] [2]
Molecular Formula	C8H16	[1]
Molecular Weight	112.21 g/mol	[1]
Density	0.73 g/cm ³	Not explicitly cited
Boiling Point	112 °C	Not explicitly cited
Flash Point	8 °C	Not explicitly cited
InChIKey	OWWRMMIWAOBBFK-UHFFFAOYSA-N	[1] [2]
SMILES	CCC(C)C(C)C=C	[3]

Structural Formula

The structural formula of **3,4-Dimethyl-1-hexene** is presented below.

Caption: Structural formula of **3,4-Dimethyl-1-hexene**.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,4-Dimethyl-1-hexene**.

Table 2: Summary of Spectroscopic Data for **3,4-Dimethyl-1-hexene**

Technique	Key Features	Reference
¹ H NMR	Data available on SpectraBase.	[1]
¹³ C NMR	Data available in CDCl ₃ .	[4]
IR Spectroscopy	Gas-phase spectrum available from NIST.	[2]
Mass Spectrometry	Electron ionization mass spectrum available from NIST.	[2]

Mass Spectrometry Fragmentation

The electron ionization mass spectrum of **3,4-Dimethyl-1-hexene** shows a molecular ion peak and several characteristic fragment ions. Analysis of a similar compound, 3,4-dimethyl-2-hexene, reveals prominent peaks that can be informative for structural elucidation.[\[5\]](#)

Table 3: Prominent Fragment Ions in the EI-MS of 3,4-Dimethyl-2-hexene

m/z	Relative Intensity (%)	Proposed Fragment
41	100	[C ₃ H ₅] ⁺
55	85	[C ₄ H ₇] ⁺
69	60	[C ₅ H ₉] ⁺
83	40	[C ₆ H ₁₁] ⁺
97	15	[C ₇ H ₁₃] ⁺
112	25	[C ₈ H ₁₆] ⁺ • (Molecular Ion)

Data for the related compound
3,4-dimethyl-2-hexene from
Benchchem Application Note.

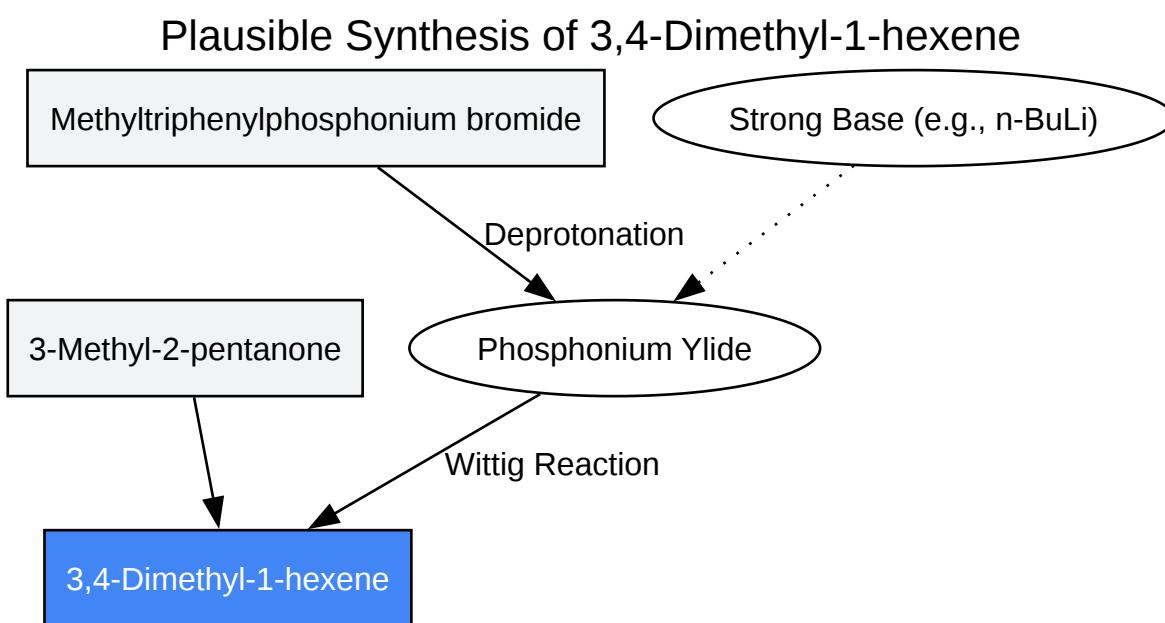
[\[5\]](#)

Synthesis and Reactivity

While detailed synthetic protocols for **3,4-Dimethyl-1-hexene** are not readily available in the literature, a plausible synthetic pathway and its reactivity are discussed below.

Plausible Synthetic Pathway

A logical synthetic route to **3,4-Dimethyl-1-hexene** could involve a Wittig reaction between a suitable phosphonium ylide and a ketone.



[Click to download full resolution via product page](#)

Caption: A plausible Wittig reaction pathway for the synthesis of **3,4-Dimethyl-1-hexene**.

Chemical Reactivity

3,4-Dimethyl-1-hexene undergoes typical alkene reactions. For instance, it can be converted to 3,4-dimethylhexanal.^[6] This transformation can be achieved via a hydroboration-oxidation sequence.

Experimental Protocols

Protocol for GC-MS Analysis

The following is a general protocol for the analysis of a similar compound, 3,4-dimethyl-2-hexene, using gas chromatography-mass spectrometry (GC-MS), which can be adapted for **3,4-Dimethyl-1-hexene**.^[5]

1. Instrumentation:

- A gas chromatograph equipped with a capillary column (e.g., non-polar or weakly polar).
- A mass spectrometer with an electron ionization (EI) source.
- Data acquisition and processing software.

2. Reagents and Materials:

- **3,4-Dimethyl-1-hexene** standard.
- High-purity solvent for dilution (e.g., hexane or dichloromethane).
- High-purity helium as the carrier gas.

3. Procedure:

- Sample Preparation: Prepare a dilute solution of the **3,4-Dimethyl-1-hexene** standard in the chosen solvent.
- GC Conditions:
 - Injector Temperature: Set to a temperature that ensures rapid vaporization without thermal degradation.
 - Oven Temperature Program: Start at a low temperature and ramp up to a final temperature to ensure separation from any impurities.
 - Carrier Gas Flow Rate: Use a constant flow rate of helium.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI).

- Mass Range: Scan a mass range that includes the molecular ion and expected fragments (e.g., m/z 35-200).
- Data Analysis: Identify the peak corresponding to **3,4-Dimethyl-1-hexene** by its retention time and compare the acquired mass spectrum with a reference spectrum from a database like NIST.[\[2\]](#)

Applications in Drug Development and Research

Direct applications of **3,4-Dimethyl-1-hexene** in drug development are not documented. However, its structural motif is found in more complex molecules with biological activity. Its primary utility in this field is as a simple building block for organic synthesis. For example, a related compound, 4-Ethyl-3,4-dimethyl-2-cyclohexen-1-one, is a versatile starting material for the synthesis of complex molecules, including potential pharmaceutical agents.[\[7\]](#) The synthesis of such complex structures often relies on the strategic functionalization of simple hydrocarbon skeletons.

Safety Information

3,4-Dimethyl-1-hexene is classified as a highly flammable liquid and vapor.[\[1\]](#) It also presents an aspiration hazard and may be fatal if swallowed and enters the airways.[\[1\]](#) Overexposure may lead to skin and eye irritation, as well as anesthetic effects such as drowsiness, dizziness, and headache.[\[1\]](#) Appropriate safety precautions, including working in a well-ventilated area and using personal protective equipment, should be taken when handling this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,4-Dimethyl-1-hexene | C8H16 | CID 140134 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Hexene, 3,4-dimethyl- [webbook.nist.gov]
- 3. PubChemLite - 3,4-dimethyl-1-hexene (C8H16) [pubchemlite.lcsb.uni.lu]

- 4. Page loading... [wap.guidechem.com]
- 5. benchchem.com [benchchem.com]
- 6. Solved Devise a synthesis to prepare 3,4-dimethylhexanal | Chegg.com [chegg.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,4-Dimethyl-1-hexene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b097747#3-4-dimethyl-1-hexene-structural-formula\]](https://www.benchchem.com/product/b097747#3-4-dimethyl-1-hexene-structural-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com